

Chemical structure of 2-(4-Bromophenoxy)oxane

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Compound of Interest

Compound Name: 2-(4-Bromophenoxy)tetrahydro-
2H-pyran

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Technical Guide: 2-(4-Bromophenoxy)oxane

An In-depth Analysis for Chemical Research and Development Professionals

This document provides a comprehensive technical overview of 2-(4-Bromophenoxy)oxane, a key intermediate in organic synthesis. It covers the molecule's chemical structure, physicochemical properties, a representative synthesis protocol, and standard analytical methodologies for its characterization. This guide is intended for researchers, chemists, and professionals involved in drug discovery and material science.

Chemical Identity and Structure

2-(4-Bromophenoxy)oxane, also widely known as **2-(4-Bromophenoxy)tetrahydro-2H-pyran**, is an organic compound classified as a halogenated ether. It incorporates a brominated phenyl group attached via an ether linkage to an oxane (tetrahydropyran) ring. This structure makes it a valuable building block, particularly for introducing a protected phenolic moiety in multi-step syntheses.^[1]

Caption: Chemical structure of 2-(4-Bromophenoxy)oxane.

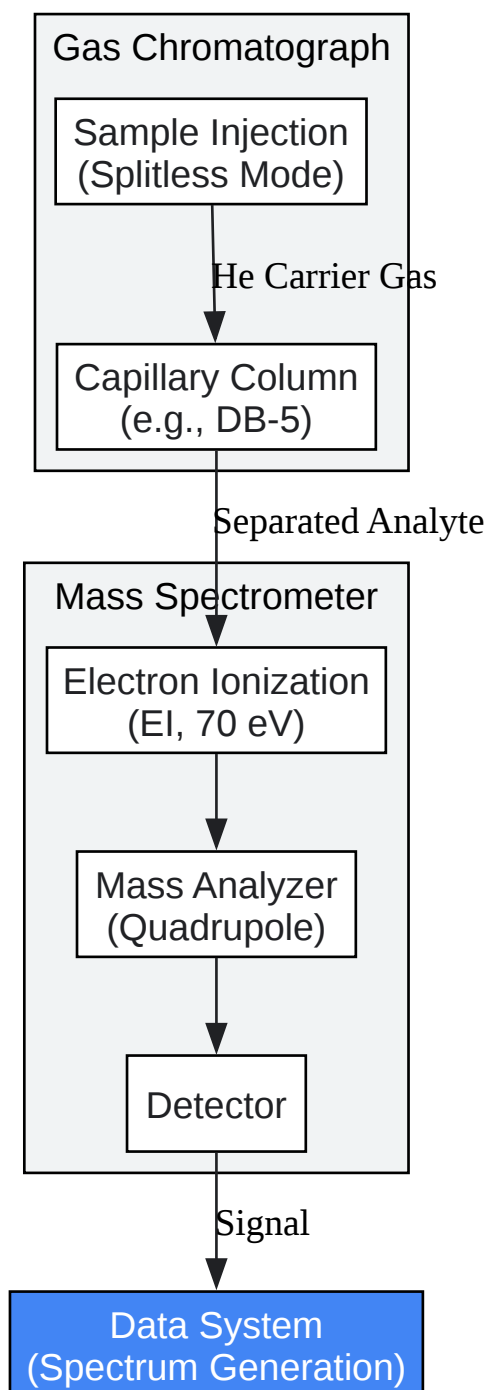
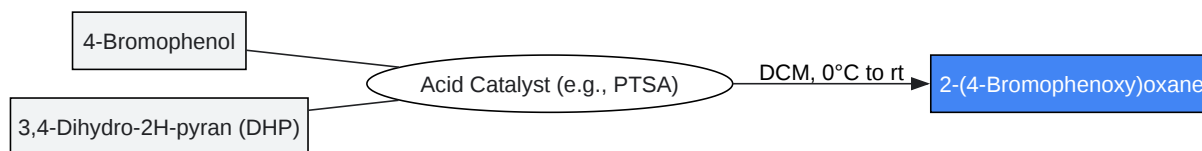
Physicochemical Properties

The compound is typically a white crystalline powder or solid at room temperature.^[2] Its key properties are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	2-(4-bromophenoxy)oxane	[2][3][4]
Synonyms	2-(4-Bromophenoxy)tetrahydro-2H-pyran, 4-Bromophenyl THP ether	[1][5]
CAS Number	36603-49-3	[1][2][3][6]
Molecular Formula	C ₁₁ H ₁₃ BrO ₂	[1][2][3][6]
Molecular Weight	257.12 g/mol	[3]
Appearance	White crystals or powder	[2]
Melting Point	53-59 °C	[2][5]
Boiling Point	109 °C at 0.26 Torr	[5]
Density	1.4 ± 0.1 g/cm ³	[5]
Solubility	Slightly soluble in water	[1][5]
Topological Polar Surface Area	18.5 Å ²	[1][3][5]
XLogP3	3.4	[3][5]

Synthesis Protocol

2-(4-Bromophenoxy)oxane is commonly synthesized via the acid-catalyzed reaction of 4-bromophenol with 3,4-dihydro-2H-pyran (DHP). This reaction forms a tetrahydropyranyl (THP) ether, which is a common protecting group strategy for phenols and alcohols.



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